

# "2-Ethyl-5-nitrobenzoic acid" IUPAC name and synonyms

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## Compound of Interest

Compound Name: 2-Ethyl-5-nitrobenzoic acid

Cat. No.: B3300968

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An In-Depth Technical Guide to **2-Ethyl-5-nitrobenzoic Acid**: Synthesis, Properties, and Applications

## Introduction

**2-Ethyl-5-nitrobenzoic acid** is a substituted aromatic carboxylic acid that serves as a crucial building block in modern organic synthesis. Its trifunctional nature, featuring a carboxylic acid group, an ethyl substituent, and a nitro group on a benzene ring, provides a versatile scaffold for the synthesis of complex molecules. This guide offers a comprehensive overview for researchers and drug development professionals, detailing its chemical identity, physicochemical properties, synthesis protocols, key reactions, and applications, with a focus on its role as a synthetic intermediate.

## Part 1: Chemical Identity and Properties

### IUPAC Name and Synonyms

The formal IUPAC name for this compound is **2-ethyl-5-nitrobenzoic acid**<sup>[1][2]</sup>. It is also identified by several synonyms and registry numbers, which are crucial for database searches and procurement.

Identifier	Value
IUPAC Name	2-ethyl-5-nitrobenzoic acid[1]
CAS Number	90564-19-5[1][3]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub> [1][3]
InChI	InChI=1S/C9H9NO4/c1-2-6-3-4-7(10(13)14)5-8(6)9(11)12/h3-5H,2H2,1H3,(H,11,12)[1]
SMILES	CCC1=C(C=C(C=C1)[O-])C(=O)O[1]
Other Synonyms	Benzoic acid, 2-ethyl-5-nitro-

## Physicochemical Properties

The physical and chemical characteristics of **2-ethyl-5-nitrobenzoic acid** are summarized below. These properties are essential for designing experimental conditions, including solvent selection and purification methods.

Property	Value	Source
Molecular Weight	195.17 g/mol	[1][3]
Appearance	Powder	[3]
Melting Point	164-165 °C	[3]
Monoisotopic Mass	195.05315777 Da	[1]

## Chemical Structure

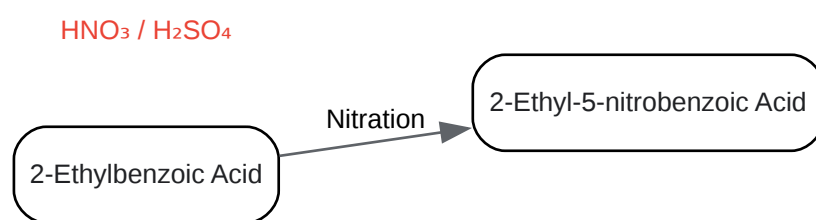
The structure of **2-ethyl-5-nitrobenzoic acid** features a benzene ring substituted at positions 1, 2, and 5. The carboxylic acid group is at position 1, the ethyl group at position 2, and the nitro group at position 5.

Caption: Chemical structure of **2-ethyl-5-nitrobenzoic acid**.

## Part 2: Synthesis and Reactivity

## Synthesis Protocol: Nitration of 2-Ethylbenzoic Acid

The primary route for synthesizing **2-ethyl-5-nitrobenzoic acid** is the electrophilic nitration of 2-ethylbenzoic acid. This reaction presents a significant regioselectivity challenge. The ethyl group is an activating, *ortho*-, *para*-director, while the carboxylic acid group is a deactivating, *meta*-director[3]. The directing effects of these substituents are in opposition. However, the strongly activating influence of the ethyl group typically dominates, leading to substitution at the positions *ortho* and *para* to it[3]. The desired product is formed by nitration at the *para*-position relative to the ethyl group.



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Caption: Synthesis of **2-ethyl-5-nitrobenzoic acid** via nitration.

### Experimental Protocol:

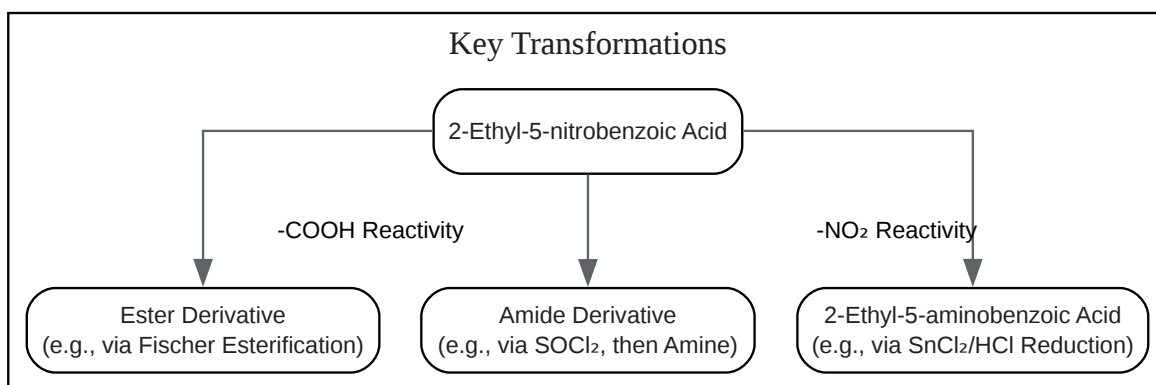
- **Reaction Setup:** In a flask equipped with a magnetic stirrer and cooled in an ice bath, slowly add 2-ethylbenzoic acid to a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid.
- **Temperature Control:** Maintain the reaction temperature below 10 °C throughout the addition to prevent over-nitration and side product formation.
- **Reaction Monitoring:** After the addition is complete, allow the mixture to stir at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, pour the reaction mixture over crushed ice. The solid product will precipitate out of the solution.
- **Purification:** Collect the precipitate by vacuum filtration, wash thoroughly with cold water to remove residual acid, and recrystallize from a suitable solvent (e.g., ethanol/water) to obtain

the purified **2-ethyl-5-nitrobenzoic acid**.

## Chemical Reactivity and Synthetic Utility

**2-Ethyl-5-nitrobenzoic acid** is a valuable synthetic intermediate due to its three distinct functional groups, which can be selectively transformed.

- **Carboxylic Acid Group:** This group can undergo standard transformations such as esterification, conversion to acid chlorides, or the formation of amides, providing a handle for coupling with other molecules.
- **Nitro Group:** The nitro group is particularly useful as it can be readily reduced to an amino group (-NH<sub>2</sub>) using various reducing agents (e.g., SnCl<sub>2</sub>, H<sub>2</sub>/Pd-C). The resulting 2-ethyl-5-aminobenzoic acid is a key intermediate for synthesizing heterocyclic compounds and other complex structures.
- **Aromatic Ring:** The benzene ring can undergo further electrophilic substitution, although the existing substituents will direct the position of new groups.



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Caption: Key synthetic transformations of the title compound.

## Part 3: Applications in Research and Development

The strategic placement of functional groups makes **2-ethyl-5-nitrobenzoic acid** and its derivatives valuable in medicinal chemistry and materials science. While direct applications are often as an intermediate, its structural motifs are found in various bioactive molecules. For instance, other substituted nitrobenzoic acids are crucial intermediates in synthesizing pharmaceuticals, including anti-inflammatory agents, anticancer agents, and antibacterials[4][5][6][7].

The reduction of the nitro group to an amine is a critical step. The resulting amino-benzoic acid derivative can be used in the synthesis of:

- Heterocyclic compounds: The amino and carboxylic acid groups can be used to construct fused ring systems, which are common scaffolds in many drug molecules.
- Azo dyes: The amino group can be diazotized and coupled to form azo compounds, which have applications as dyes and molecular probes.
- Polymer Science: As a monomer or functionalizing agent for specialty polymers.

## Part 4: Safety and Handling

### 4.1 Hazard Identification

According to the Globally Harmonized System (GHS), **2-ethyl-5-nitrobenzoic acid** is classified with the following hazards[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

### 4.2 Recommended Handling Precautions

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Conclusion

**2-Ethyl-5-nitrobenzoic acid** is a highly versatile and synthetically important molecule. Its value lies in the strategic arrangement of its functional groups, which allows for selective chemical transformations. A thorough understanding of its synthesis, particularly the control of regioselectivity, and its subsequent reactions is essential for leveraging its full potential as a building block in the development of novel pharmaceuticals, agrochemicals, and advanced materials. Adherence to strict safety protocols is mandatory when handling this compound.

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